

# An In-depth Technical Guide to 4-Nitrobenzenesulfonyl Fluoride

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## Compound of Interest

Compound Name: 4-Nitrobenzenesulfonyl fluoride

Cat. No.: B142115

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Nitrobenzenesulfonyl fluoride** (NBSF), a valuable tool in chemical biology and drug discovery. The document details its chemical and physical properties, synthesis, and applications, with a particular focus on its role as a covalent modifier of proteins.

## Core Properties of 4-Nitrobenzenesulfonyl Fluoride

**4-Nitrobenzenesulfonyl fluoride** is a yellow crystalline powder at room temperature.<sup>[1]</sup> Its key identifiers and physicochemical properties are summarized in the tables below for easy reference.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	349-96-2[1][2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> FNO <sub>4</sub> S[1][2][3]
Molecular Weight	205.16 g/mol [1][3][4]
Synonyms	p-Nitrobenzenesulfonyl fluoride, 4-NBSF[2][3]
InChI Key	HRLAPUHJWRZEIC-UHFFFAOYSA-N[4]
SMILES	O=S(F)(c1ccc(cc1)--INVALID-LINK--=O)=O[4]

Table 2: Physicochemical Properties

Property	Value
Appearance	Yellow crystalline powder[1]
Melting Point	78-80 °C[4]
Boiling Point	305.1 °C at 760 mmHg[2]
Density	1.554 g/cm <sup>3</sup> [2]
Flash Point	138.3 °C[2]
Refractive Index	1.544[2]
Vapor Pressure	0.00151 mmHg at 25°C[2]

## Synthesis of 4-Nitrobenzenesulfonyl Fluoride

A common and effective method for synthesizing **4-Nitrobenzenesulfonyl fluoride** is through the fluorination of 4-nitrobenzene-1-sulfonyl chloride. A detailed experimental protocol is provided below.

## Experimental Protocol: Synthesis from 4-Nitrobenzene-1-sulfonyl Chloride

This protocol outlines a general procedure for the synthesis of **4-Nitrobenzenesulfonyl fluoride**.<sup>[1]</sup>

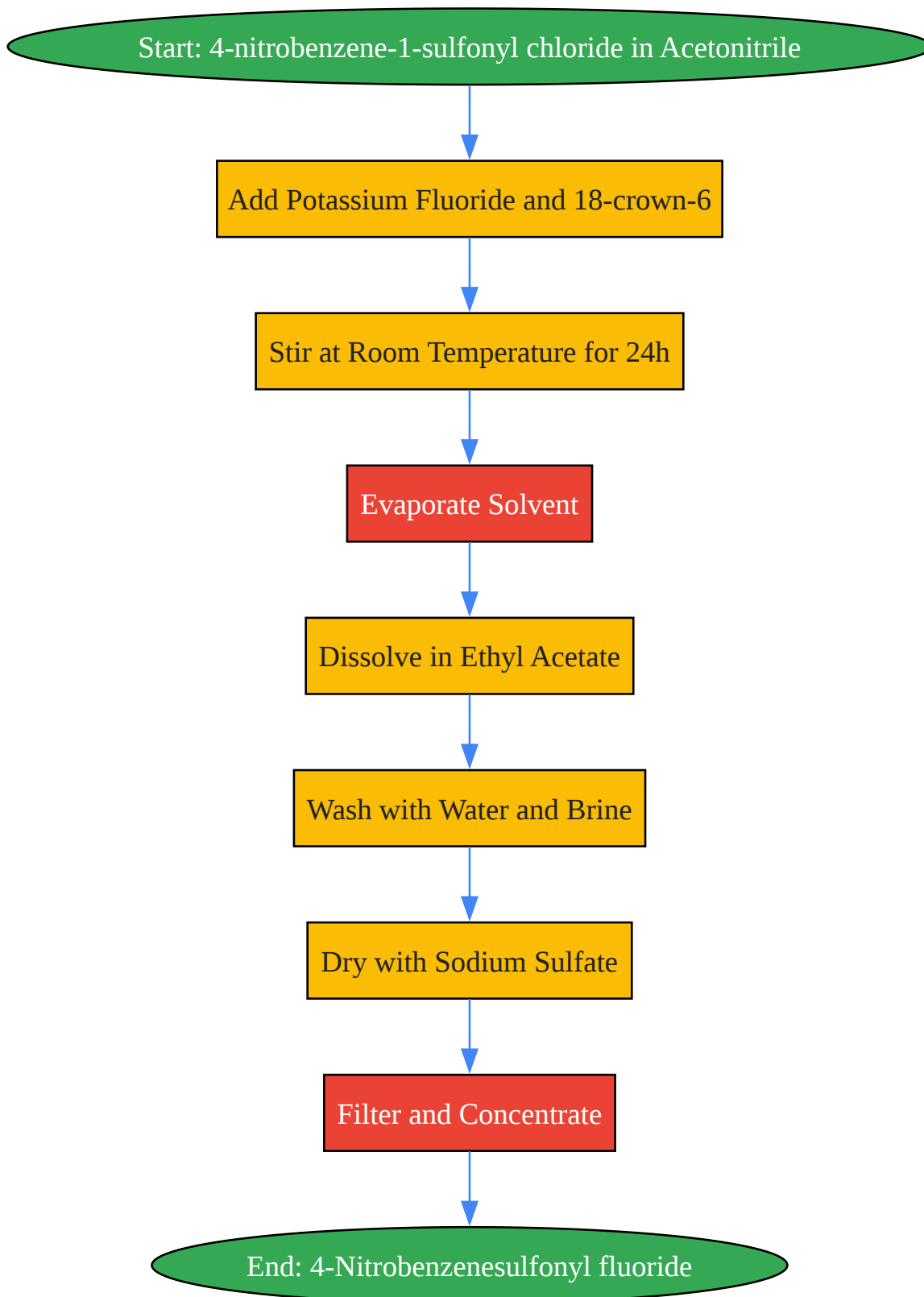
Materials:

- 4-nitrobenzene-1-sulfonyl chloride (90.2 mmol)
- Potassium fluoride (KF, 451 mmol)<sup>[1]</sup>
- 18-crown-6 (4.5 mmol)<sup>[1]</sup>
- Acetonitrile (CH<sub>3</sub>CN, 500 mL)<sup>[1]</sup>
- Ethyl acetate (EtOAc, 600 mL)<sup>[1]</sup>
- Deionized water (H<sub>2</sub>O)
- Saturated brine
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

Procedure:

- To a 500 mL solution of 4-nitrobenzene-1-sulfonyl chloride in acetonitrile, add potassium fluoride and 18-crown-6.
- Stir the reaction mixture at room temperature for 24 hours.
- Evaporate the solvent to dryness using a rotary evaporator.
- Dissolve the residue in ethyl acetate.
- Wash the organic solution sequentially with deionized water (3 x 300 mL) and saturated brine (300 mL).<sup>[1]</sup>
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the solution and concentrate it in a vacuum to yield **4-Nitrobenzenesulfonyl fluoride** as a yellow solid.<sup>[1]</sup>

## Workflow Diagram:

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Caption: Synthesis of **4-Nitrobenzenesulfonyl fluoride**.

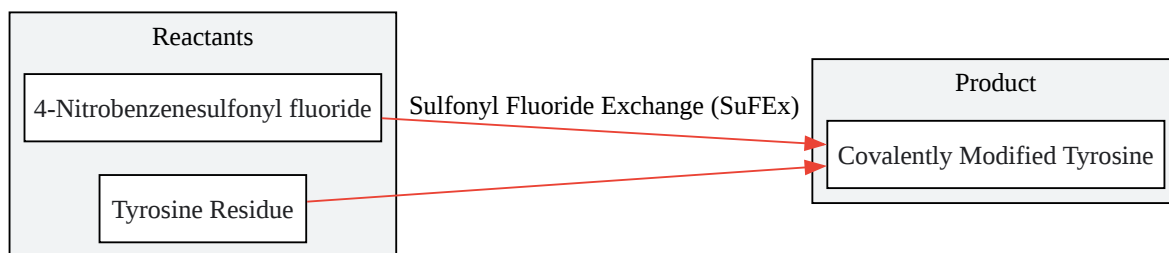
## Applications in Research and Drug Development

**4-Nitrobenzenesulfonyl fluoride** is a valuable reagent in chemical biology and drug development, primarily utilized as a protein modifying agent. Its sulfonyl fluoride moiety acts as a reactive "warhead" that can form covalent bonds with specific amino acid residues within proteins.[5]

## Covalent Modification of Tyrosine Residues

NBSF is particularly noted for its specificity towards modifying tyrosine residues in proteins.[3] [6] The electrophilic sulfur atom of the sulfonyl fluoride is susceptible to nucleophilic attack by the hydroxyl group of the tyrosine side chain. This reaction results in the formation of a stable sulfonate ester linkage, effectively and irreversibly modifying the protein.

Mechanism of Tyrosine Modification:



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Caption: Covalent modification of tyrosine by NBSF.

This targeted modification is a powerful tool for:

- **Enzyme Inhibition:** By modifying a critical tyrosine residue in an enzyme's active site, NBSF and its derivatives can act as irreversible inhibitors.[6]

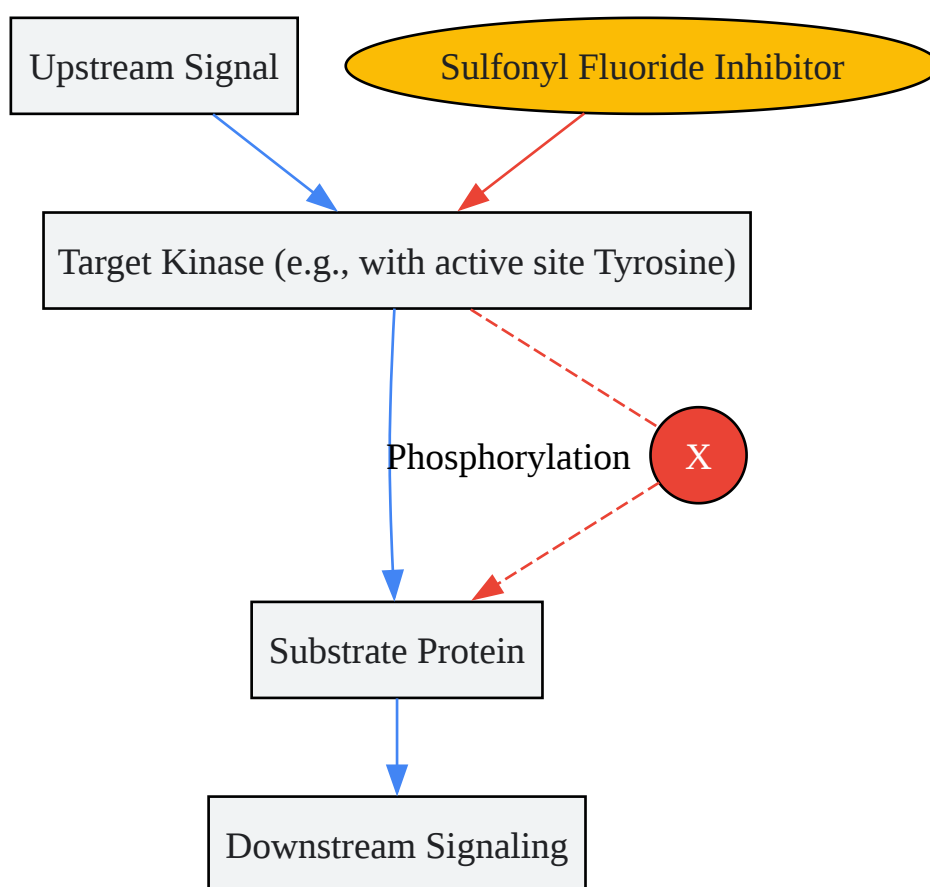
- Target Identification and Validation: Sulfonyl fluoride probes are used to identify and validate drug targets by covalently labeling proteins in complex biological samples.[6][7]
- Chemical Proteomics: These probes enable the enrichment and identification of target proteins from cell lysates.[7]

## Role in Drug Discovery

The sulfonyl fluoride moiety is considered a "privileged warhead" in medicinal chemistry.[5] Its reactivity can be tuned by modifying the aromatic ring, allowing for the development of highly specific covalent inhibitors. Aromatic sulfonyl fluorides with a nitro group have shown remarkable antibacterial activity, highlighting their potential in developing new antibiotics.[8][9]

Signaling Pathway Inhibition (Conceptual):

The covalent modification of a key protein, such as a kinase, by a sulfonyl fluoride inhibitor can block downstream signaling events.



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Caption: Inhibition of a signaling pathway by a sulfonyl fluoride.

## Experimental Protocol: Protein Modification

The following is a generalized protocol for the covalent modification of a protein with **4-Nitrobenzenesulfonyl fluoride**. Specific conditions such as concentration, temperature, and incubation time will need to be optimized for the particular protein of interest.

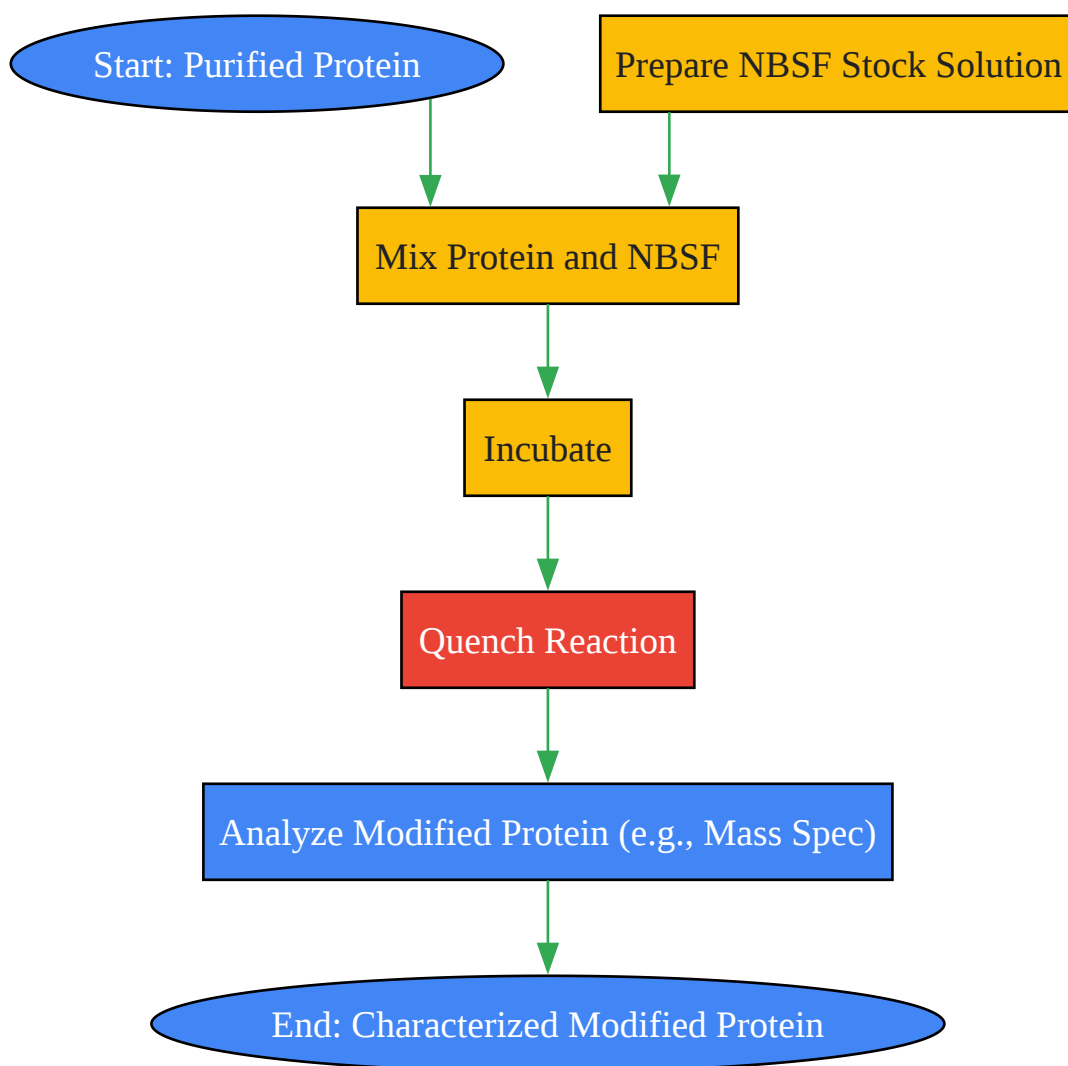
Materials:

- Purified protein of interest containing accessible tyrosine residues.
- **4-Nitrobenzenesulfonyl fluoride** (NBSF).
- Reaction buffer (e.g., phosphate-buffered saline, pH 7.4).
- Quenching reagent (e.g., a primary amine like Tris or glycine).
- Analytical tools for confirming modification (e.g., mass spectrometry, SDS-PAGE).

Procedure:

- Prepare a stock solution of NBSF in an appropriate organic solvent (e.g., DMSO).
- Dilute the protein to the desired concentration in the reaction buffer.
- Add the NBSF stock solution to the protein solution to achieve the desired final concentration.
- Incubate the reaction mixture at a controlled temperature for a specific duration.
- Quench the reaction by adding an excess of the quenching reagent.
- Analyze the reaction products to confirm covalent modification and determine the extent of labeling.

Experimental Workflow:



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Caption: Workflow for protein modification with NBSF.

This guide provides foundational knowledge on **4-Nitrobenzenesulfonyl fluoride**, empowering researchers to effectively utilize this compound in their scientific endeavors.

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